

Hydrogenation of cis-4-Cyclohexene-1,2-dicarboxylic Anhydride: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Cyclohexanedicarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the hydrogenation of cis-4-cyclohexene-1,2-dicarboxylic anhydride to produce cis-cyclohexane-1,2-dicarboxylic anhydride, a valuable intermediate in organic synthesis, particularly in the manufacturing of plasticizers and synthetic resins. This document details the reaction's core principles, experimental methodologies, and characterization of the resulting product.

Reaction Overview

The hydrogenation of cis-4-cyclohexene-1,2-dicarboxylic anhydride is a catalytic reduction process that saturates the carbon-carbon double bond within the cyclohexene ring. This transformation is typically achieved with high efficiency and selectivity using various heterogeneous catalysts in the presence of hydrogen gas. The stereochemistry of the starting material is retained, yielding the cis-isomer of the saturated anhydride.

The overall reaction is as follows:

Hz, Catalyst
(e.g., Ni, Pd/C, Pt/C)
Solvent (optional), T, P

Cis-4-Cyclohexene-1,2-dicarboxylic Anhydride

Hydrogenation

cis-4-Cyclohexene-1,2-dicarboxylic Anhydride

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Caption: General reaction scheme for the hydrogenation.

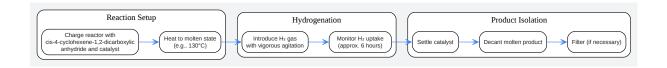
Experimental Protocols

Detailed methodologies for the hydrogenation of cis-4-cyclohexene-1,2-dicarboxylic anhydride are presented below, featuring different catalytic systems.

Nickel-Catalyzed Hydrogenation (Industrial Process)

This protocol is adapted from an established industrial process and is characterized by its solvent-free approach, operating with the molten anhydride.[1]

Experimental Workflow:



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Caption: Workflow for Nickel-Catalyzed Hydrogenation.

Procedure:

- A hydrogenation apparatus equipped with a high-speed agitator is charged with cis-4cyclohexene-1,2-dicarboxylic anhydride and 1-5% by weight of a silica-supported nickel catalyst.[1]
- The mixture is heated to 130°C to melt the anhydride.[1]
- Pure hydrogen gas is bubbled through the molten mass under atmospheric or superatmospheric pressure with vigorous agitation.[1]
- The reaction is continued at 120-140°C until the absorption of hydrogen ceases, which typically takes several hours.[1]



- Upon completion, the hydrogen feed is stopped, and the molten mixture is allowed to settle.
- The clear, supernatant molten product, cis-cyclohexane-1,2-dicarboxylic anhydride, is decanted from the catalyst.[1] The product can be further purified by filtration if necessary. A substantially quantitative yield is expected.[1]

Palladium on Carbon (Pd/C) Catalyzed Hydrogenation (Representative Lab-Scale Protocol)

While specific literature on the hydrogenation of the target anhydride with Pd/C is sparse, this representative protocol is based on the successful hydrogenation of similar unsaturated cyclic compounds.

Experimental Workflow:



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Caption: Workflow for Pd/C Catalyzed Hydrogenation.

Procedure:

- cis-4-Cyclohexene-1,2-dicarboxylic anhydride is dissolved in a suitable solvent such as ethyl acetate or ethanol in a hydrogenation vessel.
- 5-10 mol% of 10% Palladium on carbon (Pd/C) is added to the solution under an inert atmosphere (e.g., nitrogen or argon).
- The vessel is sealed and purged several times with hydrogen gas.



- The reaction mixture is stirred vigorously under a hydrogen atmosphere (typically 1-50 atm) at room temperature. The reaction progress can be monitored by TLC or GC.
- Upon completion, the reaction mixture is carefully filtered through a pad of Celite to remove the catalyst.
- The solvent is removed from the filtrate under reduced pressure to yield the crude product.
- The crude cis-cyclohexane-1,2-dicarboxylic anhydride can be purified by recrystallization or vacuum distillation.

Platinum-Catalyzed Hydrogenation (Representative Lab-Scale Protocol)

This protocol is based on the hydrogenation of the corresponding dicarboxylic acid and can be adapted for the anhydride.[2]

Experimental Workflow:



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Caption: Workflow for Platinum-Catalyzed Hydrogenation.

Procedure:

- cis-4-Cyclohexene-1,2-dicarboxylic anhydride is dissolved in a suitable solvent like glacial acetic acid or ethanol in a hydrogenation flask.
- A catalytic amount of Platinum(IV) oxide (Adams' catalyst) is added to the solution.



- The flask is connected to a hydrogenation apparatus, and the system is purged with hydrogen.
- The reaction is stirred under a positive pressure of hydrogen (typically 1-3 atm) at room temperature.
- After the theoretical amount of hydrogen has been consumed, the reaction is stopped.
- The catalyst is removed by filtration.
- The solvent is evaporated under reduced pressure to yield the product.
- Further purification can be achieved by recrystallization.

Quantitative Data Summary

The following table summarizes typical reaction parameters and expected outcomes for the hydrogenation of cis-4-cyclohexene-1,2-dicarboxylic anhydride under various catalytic conditions.

| Catalyst | Support | Solvent | Temper ature (°C) | Pressur e (atm) | Catalyst Loading | Yield | Referen ce |
|------------------|---------|------------------|-------------------------|-----------------------|---------------------|---------------------------------------|--------------------------|
| Nickel | Silica | None (molten) | 120-140 | Atmosph eric or >1 | 1-5 wt% | Substanti ally Quantitati ve | [1] |
| Pd/C | Carbon | Ethyl Acetate | Room Temp. | 1-50 | 5-10 mol% | High (expecte d) | General Procedur e |
| PtO ₂ | None | Acetic Acid | Room Temp. | 1-3 | Catalytic | High (expecte d) | [2] |

Product Characterization



The successful conversion of cis-4-cyclohexene-1,2-dicarboxylic anhydride to cis-cyclohexane-1,2-dicarboxylic anhydride can be confirmed by various analytical techniques.

Spectroscopic Data

Table of Key Spectroscopic Data:

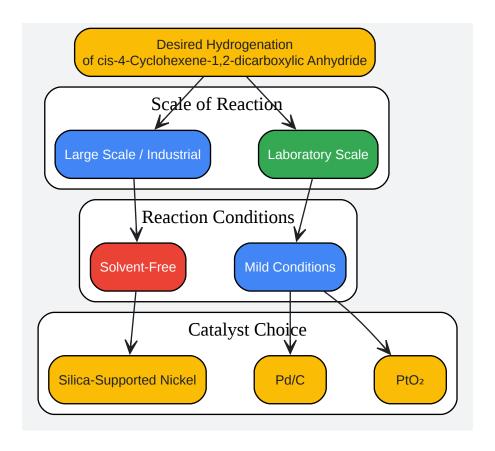
| Compound | 1H NMR (δ, ppm) | 13C NMR (δ, ppm) | IR (cm-1) |
|---|--|---|--|
| cis-4-Cyclohexene- 1,2-dicarboxylic anhydride | ~5.9 (alkene C-H), ~3.5 (methine C-H), ~2.6 (allylic C-H)[3] | ~174.7 (C=O), ~125.5 (alkene C), ~39.3 (methine C), ~26.1 (allylic C)[3] | ~3050 (alkene C-H), ~1845, ~1780 (anhydride C=O), ~1650 (C=C) |
| cis-Cyclohexane-1,2- dicarboxylic anhydride | ~3.16 (methine C-H), ~1.9 (methylene C-H), ~1.5 (methylene C-H) [4] | ~172 (C=O), ~41 (methine C), ~23 (methylene C), ~21 (methylene C) | ~2940, ~2860 (alkane C-H), ~1860, ~1780 (anhydride C=O)[5] |

The disappearance of the alkene signals in both 1H and 13C NMR spectra, as well as the C=C stretch in the IR spectrum, are clear indicators of a complete reaction.

Signaling Pathways and Logical Relationships

The choice of catalyst and reaction conditions can be guided by the desired outcome and available resources. The following diagram illustrates the decision-making process.





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Caption: Decision tree for selecting a hydrogenation method.

This guide provides a foundational understanding and practical protocols for the hydrogenation of cis-4-cyclohexene-1,2-dicarboxylic anhydride. Researchers are encouraged to adapt and optimize these methods based on their specific laboratory capabilities and research objectives.

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